

Technical Support Center: PV1115 Adhesion on Flexible Substrates

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PV1115	
Cat. No.:	B1679878	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address poor adhesion of **PV1115** on flexible substrates. The following information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the most common causes of poor PV1115 adhesion on flexible substrates?

Poor adhesion of **PV1115** on flexible substrates can stem from several factors, often related to substrate surface properties, coating application parameters, or the formulation of the adhesive itself. Key causes include:

- Surface Contamination: The presence of oils, dust, or other residues on the substrate can act as a barrier, preventing proper bonding.
- Low Surface Energy: Many flexible substrates, such as polyethylene (PE) and polypropylene (PP), have inherently low surface energy, which hinders the wetting and spreading of the adhesive.
- Mismatched Surface Tension: If the surface tension of the PV1115 formulation is significantly
 higher than the surface energy of the substrate, the adhesive will not spread evenly and form
 a strong bond.



- Inadequate Curing: Incomplete or improper curing of the PV1115 can lead to a weak adhesive layer with poor mechanical properties.
- Moisture: The presence of moisture on the substrate or in the environment can interfere with the chemical bonding process at the interface.

Q2: How can I improve the surface energy of my flexible substrate?

Several surface treatment methods can be employed to increase the surface energy of flexible substrates and promote better adhesion of **PV1115**. The choice of method depends on the substrate material and the desired outcome.

- Corona Treatment: This is a high-voltage discharge that modifies the surface of the substrate by introducing polar functional groups.
- Plasma Treatment: This method uses an ionized gas to create a more reactive surface, improving wettability and adhesion.
- Chemical Primers: Applying a thin layer of a compatible primer can create a new surface with higher energy that bonds well with both the substrate and the **PV1115**.

Q3: What role does the viscosity of **PV1115** play in adhesion?

The viscosity of the **PV1115** formulation is a critical parameter that influences its application and adhesion.

- Low Viscosity: A formulation with low viscosity may spread too thinly or be absorbed by porous substrates, resulting in a weak bond.
- High Viscosity: A high-viscosity formulation may not wet the substrate surface effectively, leading to incomplete coverage and air entrapment at the interface, which compromises adhesion.

Optimizing the viscosity for the specific application method (e.g., spin coating, screen printing) is crucial for achieving a uniform and well-adhered coating.


Troubleshooting Guide




Issue 1: PV1115 film delaminates or peels off the flexible substrate.

This is a common adhesion failure mode. The following troubleshooting workflow can help identify and resolve the root cause.














Click to download full resolution via product page

 To cite this document: BenchChem. [Technical Support Center: PV1115 Adhesion on Flexible Substrates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679878#addressing-poor-adhesion-of-pv1115-on-flexible-substrates]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com